

In-Depth Technical Guide to the Physical Properties of 5-Acetoxyindole

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Compound of Interest

Compound Name: 5-Acetoxyindole

Cat. No.: B1589323

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This guide provides a comprehensive overview of the known physical properties of **5-acetoxyindole**, tailored for researchers, scientists, and professionals in drug development. It includes a summary of its melting point and solubility characteristics, detailed experimental protocols for their determination, and a visualization of its synthetic pathway.

Core Physical Properties of 5-Acetoxyindole

5-Acetoxyindole, a derivative of indole, serves as a valuable intermediate in organic synthesis, particularly in the development of novel therapeutic agents. An accurate understanding of its physical properties is crucial for its application in research and drug development.

Data Presentation

The quantitative physical data for **5-acetoxyindole** is summarized in the table below.

Property	Value	Source
Melting Point	113-114 °C	[1]
Molecular Formula	C ₁₀ H ₉ NO ₂	[2]
Molecular Weight	175.18 g/mol	[2]
CAS Number	5594-91-2	[2]
Solubility	<p>No quantitative data available.</p> <p>Qualitatively, it is expected to be slightly soluble in polar organic solvents like chloroform, DMSO, and methanol, based on the properties of the isomeric 4-acetoxyindole.</p>	

Experimental Protocols

Detailed methodologies for the synthesis of **5-acetoxyindole** and the determination of its key physical properties are outlined below.

Synthesis of 5-Acetoxyindole

5-Acetoxyindole can be synthesized from 5-hydroxyindole via acetylation. The following protocol is a standard laboratory procedure for this transformation.

Materials:

- 5-Hydroxyindole
- Acetic anhydride
- Pyridine (or another suitable base)
- Dichloromethane (DCM) or other suitable aprotic solvent
- Saturated aqueous sodium bicarbonate solution

- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and magnetic stirrer

Procedure:

- Dissolve 5-hydroxyindole in a suitable aprotic solvent such as dichloromethane in a round-bottom flask equipped with a magnetic stir bar.
- Cool the solution in an ice bath to 0 °C.
- Slowly add a slight molar excess of a base, such as pyridine, to the solution while stirring.
- To this mixture, add a slight molar excess of acetic anhydride dropwise, ensuring the temperature remains at or below 5 °C.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours, or until thin-layer chromatography (TLC) indicates the complete consumption of the starting material.
- Upon completion, quench the reaction by adding a saturated aqueous solution of sodium bicarbonate to neutralize any excess acetic anhydride and acid.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with the organic solvent used in the reaction (e.g., dichloromethane).
- Combine the organic layers and wash sequentially with water and then brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate the solvent in vacuo to yield the crude **5-acetoxyindole**.
- The crude product can be purified by recrystallization or column chromatography to obtain pure **5-acetoxyindole**.

Melting Point Determination

The melting point of **5-acetoxyindole** can be determined using a standard capillary melting point apparatus.[2][3][4][5]

Materials:

- Purified **5-acetoxyindole**
- Capillary tubes (sealed at one end)
- Melting point apparatus

Procedure:

- Ensure the **5-acetoxyindole** sample is completely dry and finely powdered.
- Pack a small amount of the powdered sample into a capillary tube to a height of 2-3 mm by tapping the sealed end on a hard surface.[2]
- Place the capillary tube in the heating block of the melting point apparatus.
- Heat the block at a steady and slow rate, typically 1-2 °C per minute, especially when approaching the expected melting point.[2]
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting).
- The melting point is reported as the range between these two temperatures. For a pure compound, this range should be narrow.

Solubility Assessment

A qualitative and semi-quantitative assessment of **5-acetoxyindole**'s solubility can be performed to guide its use in various experimental settings.

Materials:

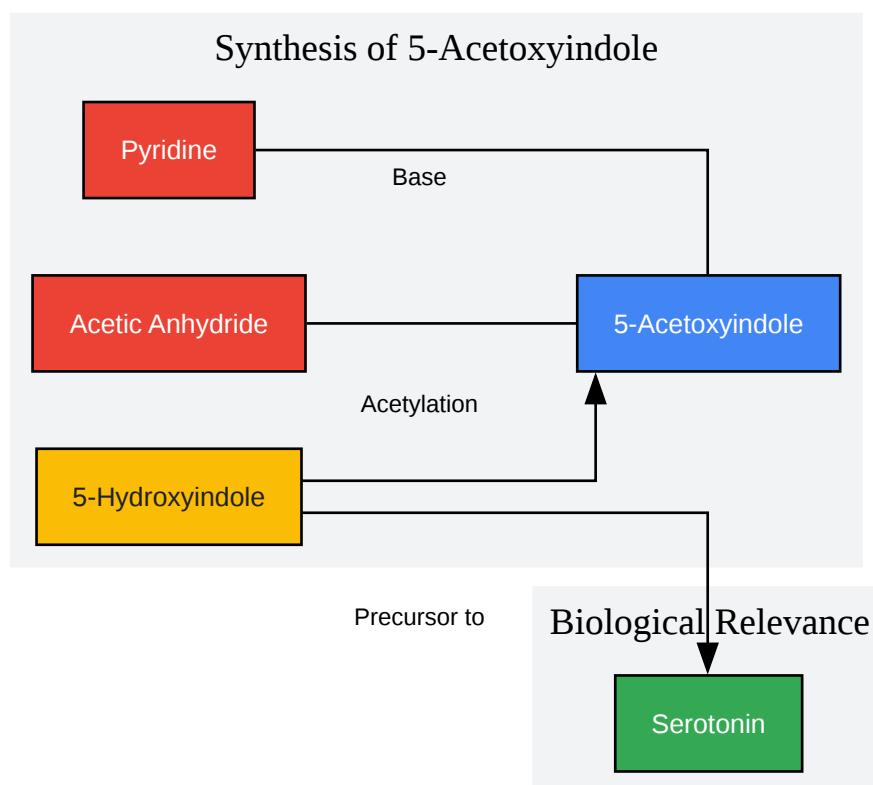
- Purified **5-acetoxyindole**
- A selection of solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, chloroform, dimethyl sulfoxide (DMSO), N,N-dimethylformamide (DMF))
- Small test tubes or vials
- Vortex mixer
- Water bath (optional)

Procedure:

- Place a small, accurately weighed amount of **5-acetoxyindole** (e.g., 1-5 mg) into a series of clean, dry test tubes or vials.
- To each tube, add a measured volume of a different solvent (e.g., 1 mL).
- Vigorously agitate the mixture using a vortex mixer for a set period (e.g., 1-2 minutes) at room temperature.^[6]
- Visually inspect each tube for the presence of undissolved solid. If the solid has completely dissolved, the compound is considered soluble in that solvent at that concentration.
- If the compound is not fully dissolved, the mixture can be gently heated in a water bath to assess the effect of temperature on solubility.
- For a more quantitative measure, a saturated solution can be prepared by adding an excess of the compound to a known volume of solvent and stirring for an extended period to ensure equilibrium. The undissolved solid is then removed by filtration or centrifugation, and the concentration of the solute in the clear supernatant is determined using a suitable analytical technique (e.g., UV-Vis spectroscopy, HPLC).

Mandatory Visualization

The following diagram illustrates the synthesis of **5-acetoxyindole** and its relationship to the serotonin metabolic pathway.



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Caption: Synthesis of **5-acetoxyindole** and its biochemical context.

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